

Essential Safety and Operational Guide for Handling (-)-Lariciresinol

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Compound of Interest

Compound Name: (-)-Lariciresinol

Cat. No.: B1260115

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **(-)-Lariciresinol**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **(-)-Lariciresinol** is not readily available, data from related compounds, including (+)-Lariciresinol and **(-)-Lariciresinol** 4-O-glucoside, provides a strong basis for recommended PPE. The following table summarizes the necessary protective gear to minimize exposure and ensure safety.^{[1][2][3][4][5][6][7]}

PPE Category	Item	Specifications & Remarks
Eye Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1] A face shield is recommended for full facial protection against splashes.[4][5]
Hand Protection	Chemical-Impermeable Gloves	Must be inspected prior to use. The selected gloves should satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1] Nitrile gloves are a suitable option.[5]
Body Protection	Protective Clothing	Fire/flammable resistant and impervious clothing, such as a lab coat or coveralls, is necessary.[1][3][4] For extensive handling, a hooded two-piece chemical splash suit or a "bunny suit" may be appropriate.[3][4]
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] For unpacking or in case of large spills, a chemical cartridge-type respirator may be required.[4][6]
Foot Protection	Closed-toe Shoes	Chemical-resistant boots are recommended, especially in areas where spills may occur. [3]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of (-)-**Lariciresinol** and ensuring a safe laboratory environment.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[9\]](#)

Handling:

- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[2\]](#)
- Store apart from incompatible materials and foodstuff containers.[\[1\]](#)

Disposal Plan

The disposal of (-)-**Lariciresinol** and its containers must be carried out in accordance with local, state, and federal regulations to prevent environmental contamination.[\[1\]](#)[\[2\]](#)[\[10\]](#)[\[11\]](#)

Chemical Disposal:

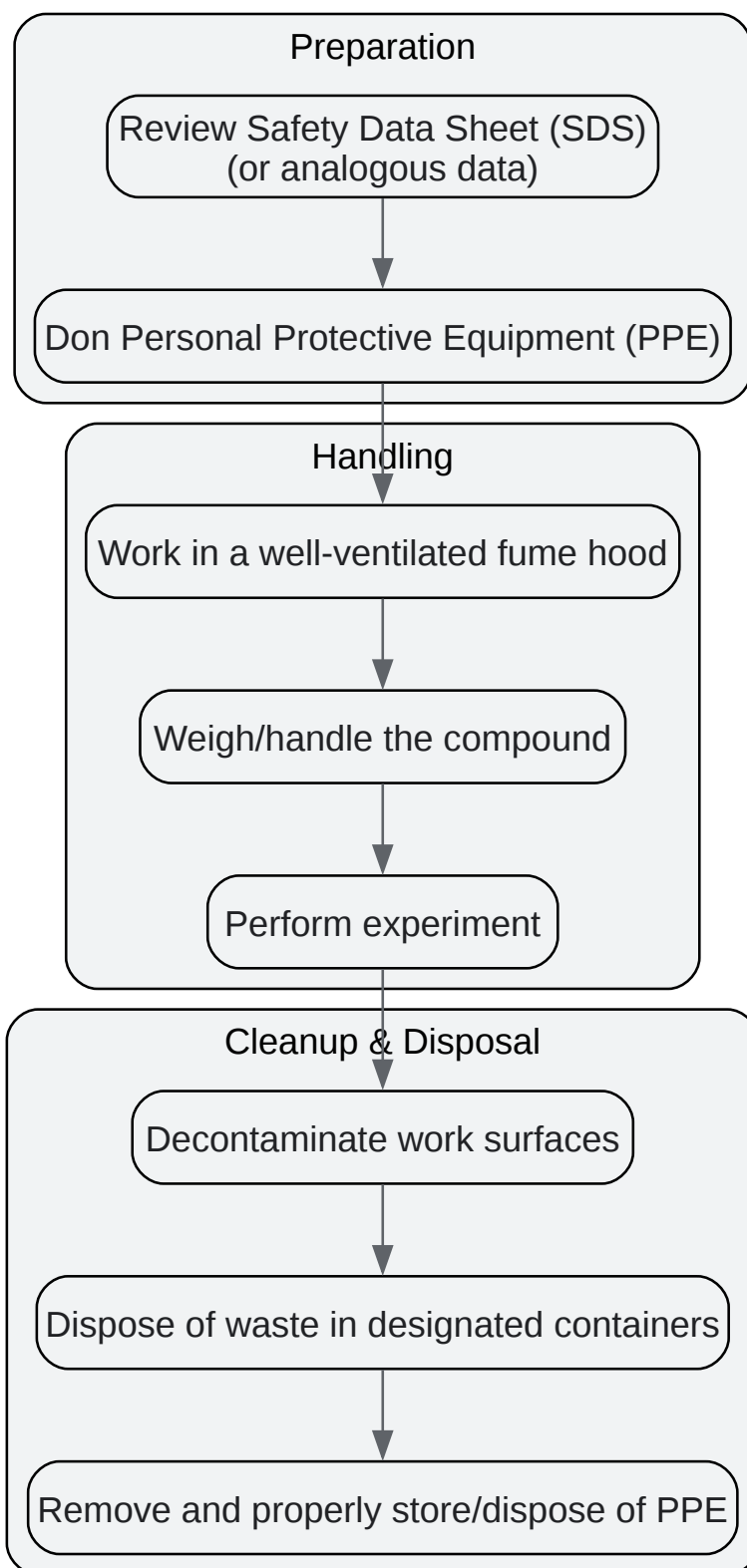
- Surplus and non-recyclable solutions should be offered to a licensed disposal company.[\[2\]](#)
- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
- Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[\[1\]](#)

Container Disposal:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[1\]](#)
- Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[\[1\]](#)

Experimental Workflow: Safe Handling of (-)- Lariciresinol

The following diagram outlines the standard operating procedure for safely handling (-)-**Lariciresinol** in a laboratory setting.

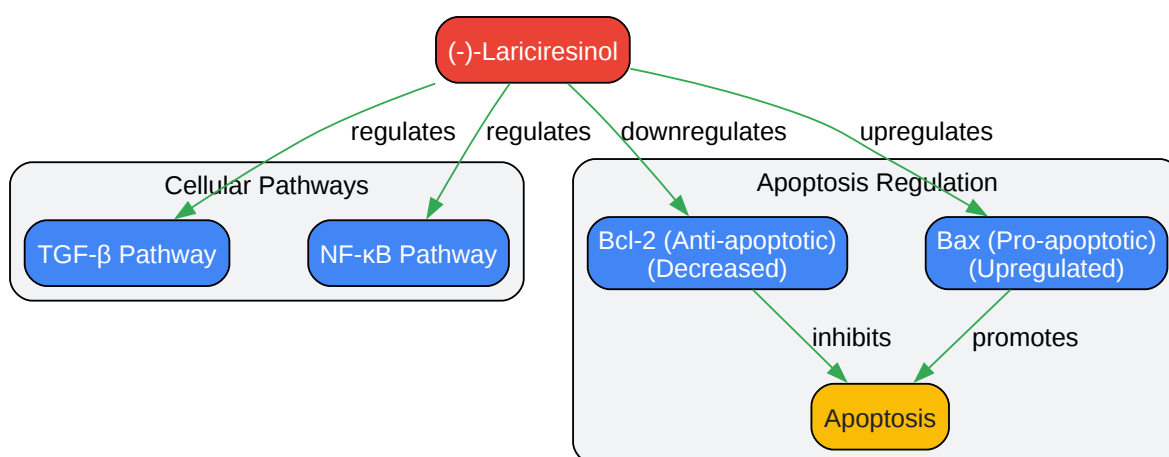


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Safe Handling Workflow for (-)-Lariciresinol

Signaling Pathway Involvement

(-)-Lariciresinol has been noted for its biological activities, including potential antitumor effects.[12][13][14] Research suggests it may influence pathways such as TGF- β and NF- κ B and induce apoptosis by affecting Bcl-2 and Bax protein levels.[13]



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Potential Signaling Pathways of (-)-Lariciresinol

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